

A Comparative Guide to Amberlite™ SR1L Na and Other Strong Acid Cation Resins

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amberlite SR1L Na

Cat. No.: B1592796

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For researchers, scientists, and drug development professionals, selecting the optimal strong acid cation (SAC) exchange resin is a critical decision that can significantly impact purification efficiency, process economics, and final product quality. This guide provides an objective comparison of Amberlite™ SR1L Na with other prominent SAC resins on the market. The information herein is compiled from publicly available technical data sheets to facilitate a comprehensive evaluation.

Data Presentation: A Side-by-Side Look at Key Properties

The following table summarizes the key physical and chemical properties of Amberlite™ SR1L Na and its alternatives, including Amberlite™ IRC120 Na (previously IR120 Na), Purolite™ C100, and DOWEX™ HCR-S/S. These resins are all gel-type, sulfonated polystyrene copolymers, making them suitable for a range of applications from water softening to demineralization.^{[1][2][3][4][5][6][7][8][9][10][11][12][13][14][15]}

Property	Amberlite™ SR1L Na	Amberlite™ IRC120 Na	Purolite™ C100	DOWEX™ HCR-S/S
Matrix	Styrene-divinylbenzene copolymer	Styrene-divinylbenzene copolymer	Crosslinked Polystyrene Divinylbenzene	Styrene-DVB, gel
Functional Group	Sulfonic acid	Sulfonic acid	R-SO ₃ ⁻	Sulfonic acid
Ionic Form as Shipped	Na ⁺	Na ⁺	Na ⁺	Na ⁺
Total Exchange Capacity (min.)	1.90 eq/L[2]	≥ 2.0 eq/L[6][7]	2.0 eq/L[11]	1.9 eq/L[9]
Water Retention Capacity	41 – 49%[2]	42.0 – 49.0%[7]	44 – 48%[4]	48 - 52 % [9]
Particle Size Range	600 – 800 µm[2]	< 300 µm: ≤ 2.0%, > 1180 µm: ≤ 4.0%[6][7]	300 - 1200 µm[11]	300 - 1,200 µm[8]
Maximum Operating Temperature	Not Specified	150°C (302°F)[7]	120°C (250°F) [11]	120°C (250°F)[8]
pH Range	Not Specified	0 - 14	Not Specified	0 - 14[8]
Shipping Weight (approx.)	808 g/L	820 g/L[7]	800 - 840 g/l[11]	800 g/L[9]

Note: The data presented above is derived from individual product data sheets and may not be directly comparable due to potential variations in testing methodologies. For a definitive comparison, it is recommended to perform head-to-head testing under identical experimental conditions.

Experimental Protocols for Comparative Resin Evaluation

To facilitate a direct and unbiased comparison of strong acid cation exchange resins, the following experimental protocols are outlined. These methodologies are based on standard industry practices for resin evaluation.

Determination of Total Exchange Capacity

This experiment quantifies the total number of exchange sites within the resin.

Materials:

- Resin sample (e.g., Amberlite™ SR1L Na, Amberlite™ IRC120 Na)
- Chromatography column
- 0.5 M Sodium Sulfate (Na_2SO_4) solution
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- Phenolphthalein indicator
- Deionized water
- Glass wool

Procedure:

- **Resin Preparation:** A precisely weighed sample of air-dried resin (approximately 0.9-1.0 g) is slurried in deionized water.
- **Column Packing:** A glass wool plug is placed at the bottom of the chromatography column. The resin slurry is then transferred into the column, ensuring no air bubbles are trapped.
- **Cation Exchange:** The 0.5 M Na_2SO_4 solution is passed through the column at a controlled flow rate (2-3 mL/minute). The sodium ions in the solution exchange with the hydrogen ions on the resin.
- **Elution:** The eluent, containing the displaced hydrogen ions, is collected in an Erlenmeyer flask.

- **Titration:** The collected eluent is titrated with the standardized 0.1 M NaOH solution using phenolphthalein as an indicator to determine the amount of exchanged hydrogen ions.
- **Calculation:** The total exchange capacity is calculated based on the volume of NaOH used and the weight of the resin sample.

Evaluation of Kinetic Performance (Breakthrough Capacity)

This column method assesses the dynamic binding capacity of the resin under flow conditions.

Materials:

- Conditioned resin sample
- Chromatography column (10-20 mL volume)
- Stock solution containing the target cation(s) of known concentration
- Peristaltic pump
- Fraction collector or manual collection vials
- Analytical instrument for cation concentration measurement (e.g., ICP-MS, AAS)

Procedure:

- **Column Preparation:** The column is filled with a known volume of the conditioned resin.
- **Loading:** The stock solution is pumped through the column at a defined flow rate (e.g., 5-20 bed volumes per hour).
- **Fraction Collection:** The column effluent is collected in fractions at regular intervals.
- **Concentration Analysis:** The concentration of the target cation(s) in each fraction is determined.

- **Breakthrough Curve Generation:** A plot of the effluent concentration versus the volume of stock solution passed through the column is generated.
- **Capacity Calculation:** The breakthrough capacity (typically at 10% breakthrough) is calculated from the curve, representing the amount of cation bound to the resin before significant leakage occurs.

Pressure Drop Characterization

This experiment evaluates the hydraulic characteristics of the resin, which is crucial for process design and scale-up.

Materials:

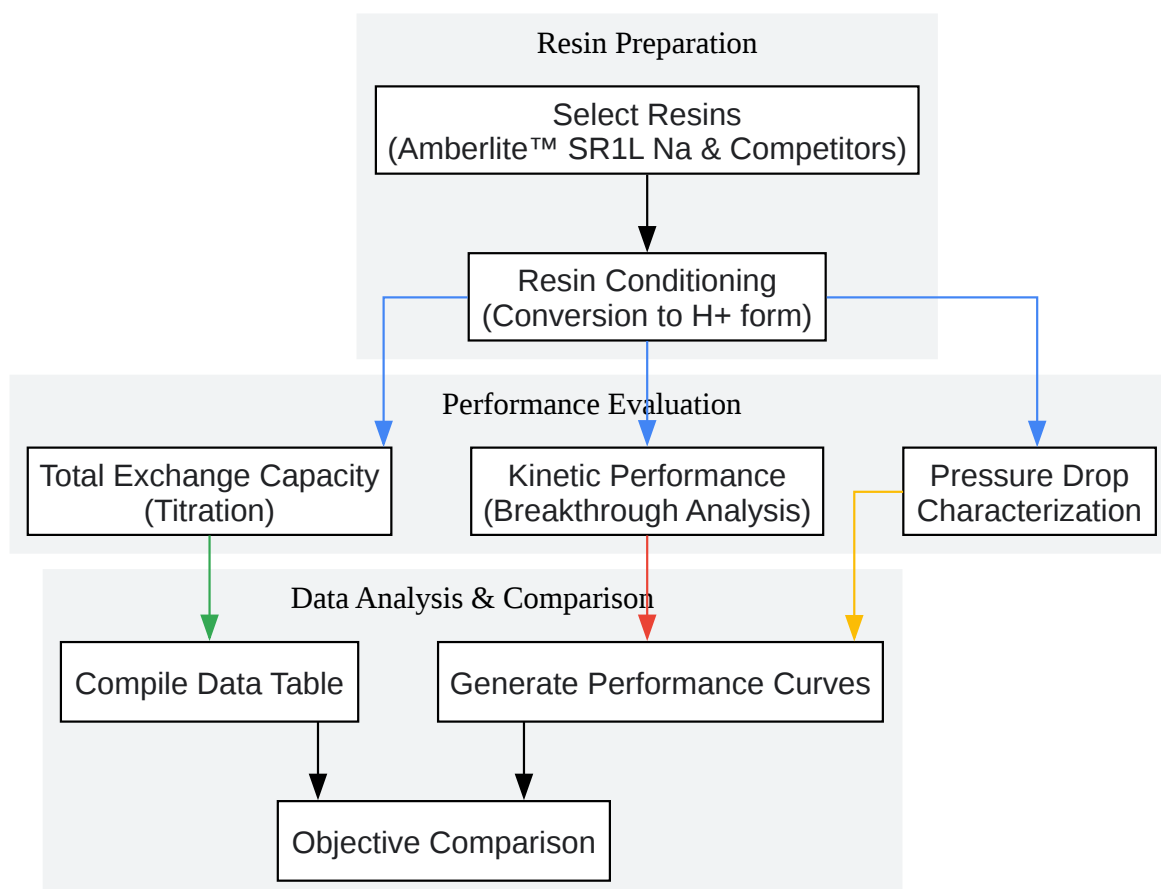
- Packed column with the resin sample
- Pump capable of delivering a range of flow rates
- Pressure gauges at the column inlet and outlet
- Deionized water

Procedure:

- **System Setup:** The packed column is integrated into a closed loop with the pump and pressure gauges.
- **Flow Rate Variation:** Deionized water is pumped through the column at incrementally increasing flow rates.
- **Pressure Measurement:** The pressure drop across the resin bed is recorded at each flow rate.
- **Data Analysis:** A plot of pressure drop versus flow rate is generated to characterize the hydraulic resistance of the resin bed.

Visualizing the Experimental Workflow

The following diagram illustrates a generalized workflow for the comparative evaluation of strong acid cation exchange resins.



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Workflow for Comparative Resin Evaluation

This structured approach ensures a thorough and unbiased assessment, enabling informed decisions in the selection of the most suitable strong acid cation exchange resin for a specific application.

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References

- 1. beslbd.com [beslbd.com]
- 2. dupontdenemours.fr [dupontdenemours.fr]
- 3. carbotecnia.info [carbotecnia.info]
- 4. abpsoil.com [abpsoil.com]
- 5. HCR-S/S resin - Water Treatment Industry [wtindustry.com]
- 6. dupont.com [dupont.com]
- 7. old.chemotexbd.com [old.chemotexbd.com]
- 8. scribd.com [scribd.com]
- 9. Dowex™ HCR-S/S strong acid cation exchange resin 25 L [ecosoft.com]
- 10. Purolite™ C100 [purolite.com]
- 11. cwg-watertechnology.de [cwg-watertechnology.de]
- 12. purolite.com [purolite.com]
- 13. ecosoft.com [ecosoft.com]
- 14. purolite.com [purolite.com]
- 15. scribd.com [scribd.com]
- To cite this document: BenchChem. [A Comparative Guide to Amberlite™ SR1L Na and Other Strong Acid Cation Resins]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1592796#comparing-amberlite-sr1l-na-with-other-strong-acid-cation-resins]

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